Application Notes: Immunofluorescence Staining with DRAQ5™ for Nuclear Visualization

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Compound of Interest

Compound Name:	*DRAQ5 dye*
Cat. No.:	*B1243697*

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Introduction

Immunofluorescence (IF) is a powerful technique for visualizing the subcellular localization of proteins and other antigens within cells. A critical component of many IF protocols is the use of a nuclear counterstain to identify and segment individual cells, providing spatial context to the target protein's signal. DRAQ5™ is a cell-permeant, far-red fluorescent DNA dye that serves as an excellent nuclear stain for both live and fixed cells.[1][2][3] Its far-red emission spectrum minimizes overlap with common fluorophores such as GFP and FITC, making it highly suitable for multiplexing experiments.[1][4] Furthermore, DRAQ5™ staining is rapid and does not require a wash step, streamlining the experimental workflow.[1][5] These application notes provide a detailed protocol for using DRAQ5™ in immunofluorescence, along with an example of its application in studying the NF-κB signaling pathway.

Key Features of DRAQ5™

- Cell Permeability: Stains the nuclei of both live and fixed/permeabilized cells.[2]

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- Far-Red Fluorescence: Excitation maximum at ~646 nm and emission maximum at ~697 nm when bound to dsDNA, minimizing spectral overlap with other fluorophores.[5]
- High Photostability: Exhibits minimal photobleaching, allowing for robust imaging.[1]
- No RNase Treatment Required: Directly stains DNA without the need for removing RNA.[1]
- Convenience: Supplied as a ready-to-use aqueous solution, and no washing step is required after staining.[1][5]

Quantitative Data Summary

For optimal performance, the concentration and incubation time of DRAQ5™ may need to be optimized depending on the cell type and experimental conditions. Below is a summary of recommended starting concentrations and incubation times for immunofluorescence applications.

Application	Cell State	DRAQ5™ Concentration	Incubation Time	Temperature
Immunofluorescence Microscopy	Fixed & Permeabilized	5 µM	10-20 minutes	Room Temperature
Live Cell Imaging	Live	5-20 µM	5-30 minutes	Room Temperature or 37°C
Time-Lapse Imaging	Live	1 µM	Duration of experiment (e.g., 0.5-3 hours)	37°C

Note: Staining at 37°C can accelerate the process, potentially reducing the required incubation time.[1][2]

Experimental Protocols

Protocol 1: Immunofluorescence Staining of Fixed Cells with DRAQ5™

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This protocol describes the staining of a target protein followed by nuclear counterstaining with DRAQ5™.

Materials:

- Cells cultured on coverslips or in imaging plates
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer (e.g., 0.1-0.5% Triton™ X-100 in PBS)
- Blocking Buffer (e.g., 1-5% BSA in PBS with 0.1% Tween® 20)
- Primary Antibody (specific to the target protein)
- Fluorophore-conjugated Secondary Antibody
- DRAQ5™ (5mM stock solution)
- Antifade Mounting Medium

Procedure:

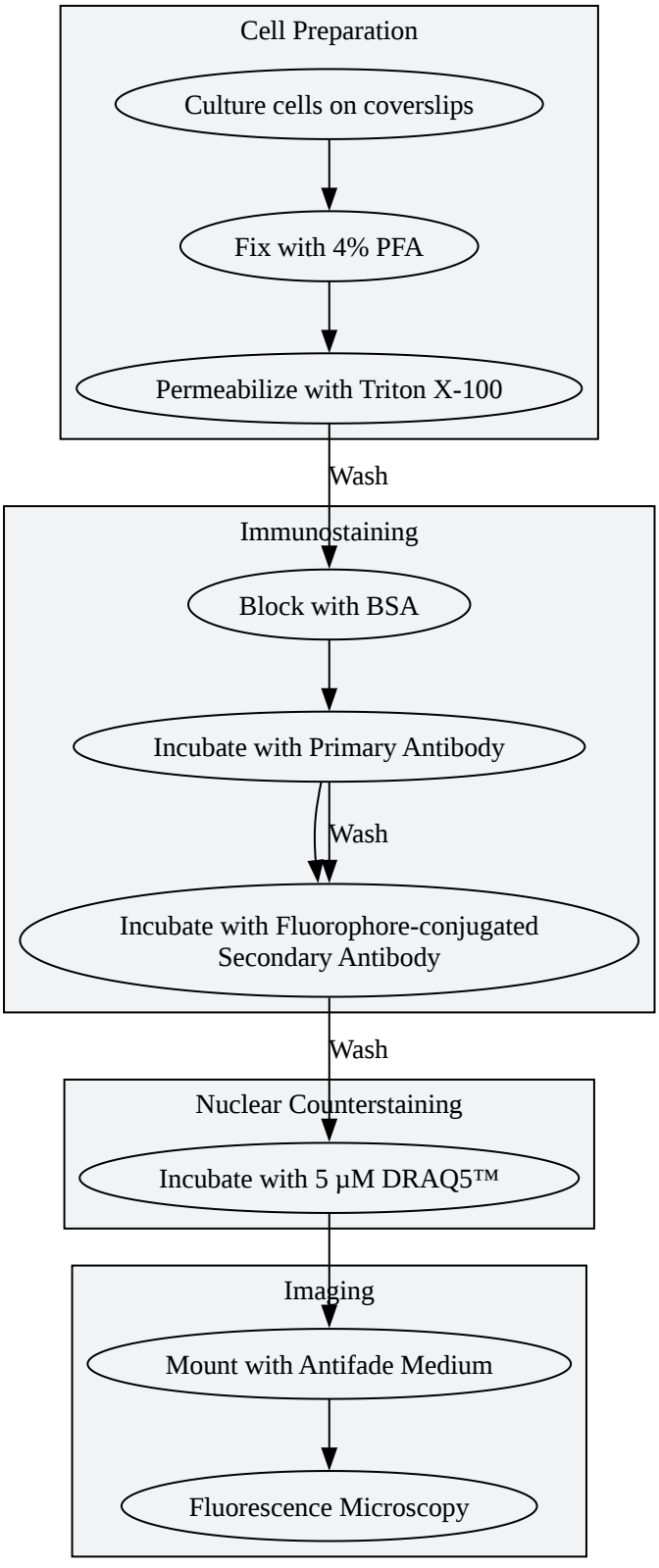
- Cell Fixation:
  - Wash cells twice with PBS.
  - Fix the cells by incubating with 4% PFA for 15-30 minutes at room temperature.[2]
  - Wash three times with PBS for 5 minutes each.
- Permeabilization:
  - Incubate cells with Permeabilization Buffer for 10-15 minutes at room temperature.[3]
  - Wash three times with PBS for 5 minutes each.

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- Blocking:
  - Incubate cells with Blocking Buffer for 1-2 hours at room temperature to minimize non-specific antibody binding.[3]
- Primary Antibody Incubation:
  - Dilute the primary antibody to its optimal concentration in Blocking Buffer.
  - Incubate the cells with the diluted primary antibody for 2 hours at room temperature or overnight at 4°C.[3]
  - Wash three times with PBS containing 0.1% Tween® 20 for 5 minutes each.
- Secondary Antibody Incubation:
  - Dilute the fluorophore-conjugated secondary antibody in Blocking Buffer.
  - Incubate the cells with the diluted secondary antibody for 1 hour at room temperature, protected from light.[3]
  - Wash three times with PBS containing 0.1% Tween® 20 for 5 minutes each.
- Nuclear Counterstaining with DRAQ5™:
  - Prepare a 5 µM working solution of DRAQ5™ in PBS.[2][6]
  - Incubate the cells with the DRAQ5™ working solution for 10-20 minutes at room temperature, protected from light.[2] Note: No washing step is required after this incubation.[2]
- Mounting and Imaging:
  - Aspirate the DRAQ5™ solution.
  - Mount the coverslips onto microscope slides using an antifade mounting medium.

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- Image the cells using a fluorescence microscope with appropriate filter sets for the secondary antibody fluorophore and DRAQ5™.



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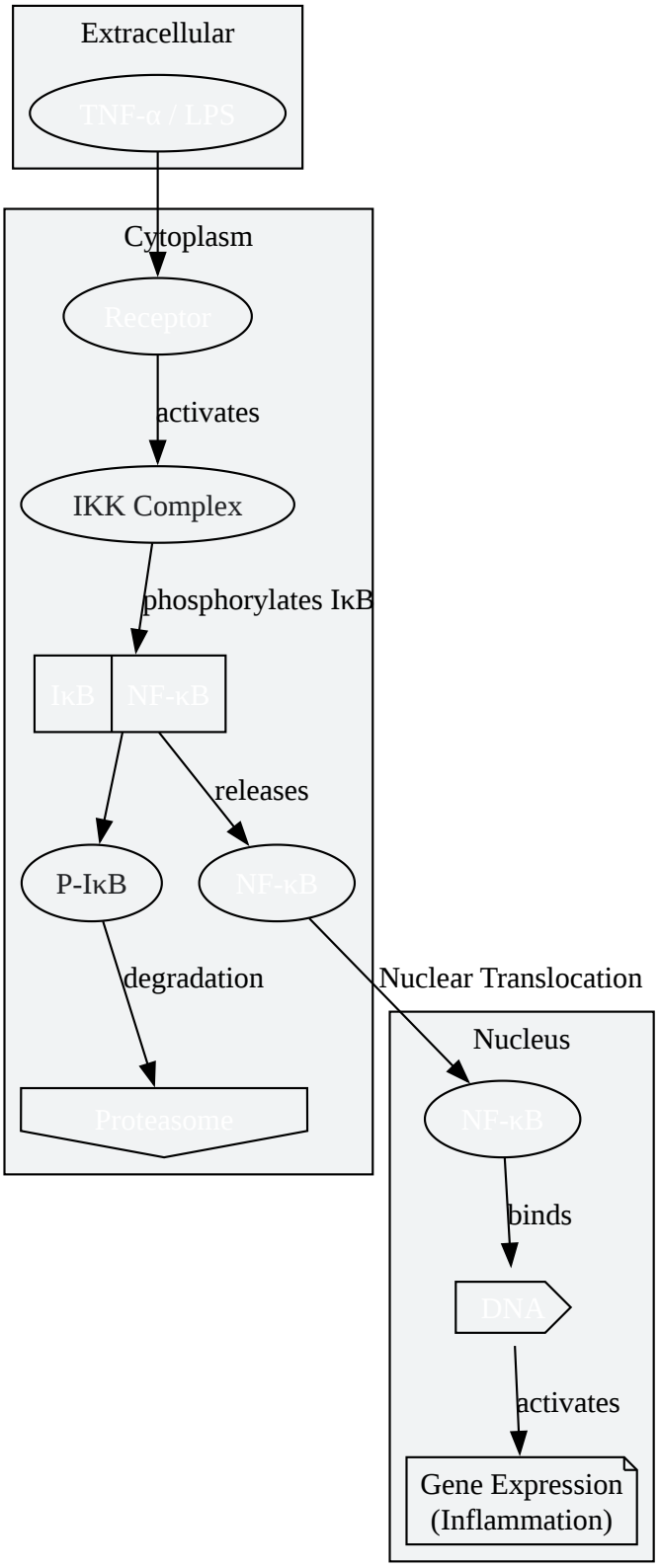
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Figure 1: Immunofluorescence workflow with DRAQ5™ nuclear stain.

Application Example: Visualizing NF-κB Nuclear Translocation

The Nuclear Factor-kappa B (NF-κB) signaling pathway is a cornerstone of the inflammatory response.[7] In unstimulated cells, NF-κB is sequestered in the cytoplasm by inhibitor of κB (IκB) proteins.[8] Upon stimulation by stimuli such as tumor necrosis factor-alpha (TNF-α) or lipopolysaccharide (LPS), the IκB kinase (IKK) complex is activated, leading to the phosphorylation and subsequent degradation of IκB.[8] This releases NF-κB, allowing it to translocate to the nucleus and activate the transcription of target genes.[8][9] Immunofluorescence coupled with DRAQ5™ staining is an ideal method to visualize and quantify this nuclear translocation event.

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Figure 2: NF-κB signaling pathway leading to nuclear translocation.

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By following the immunofluorescence protocol and staining for the p65 subunit of NF-κB, researchers can observe a shift in its localization from predominantly cytoplasmic in control cells to nuclear in stimulated cells. The DRAQ5™ counterstain allows for clear identification of the nucleus, enabling quantitative analysis of the nuclear-to-cytoplasmic fluorescence ratio of the NF-κB signal, thereby providing a robust measure of pathway activation.

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